

# Dibutylamine Hydroiodide: Structural Characterization & Synthetic Protocols

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## Compound of Interest

Compound Name:	Dibutylamine hydroiodide
CAS No.:	79886-80-9
Cat. No.:	B11761380

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## Part 1: Executive Summary & Critical Distinction

**Dibutylamine Hydroiodide** (DBA·HI) is a secondary ammonium salt derived from the neutralization of dibutylamine with hydroiodic acid. While alkylammonium halides are critical precursors in the fabrication of 2D and quasi-2D perovskite solar cells, DBA·HI is frequently confused with n-Butylammonium Iodide (n-BAI).

- n-BAI (CAS 36945-08-1): Primary amine salt ( ). The standard "BAI" used to form Ruddlesden-Popper phases in perovskites.
- DBA·HI (CAS 79886-80-9): Secondary amine salt ( ). A more sterically hindered, hydrophobic cation.

This guide provides the specific physicochemical data for DBA·HI, a validated synthesis protocol, and a structural analysis distinguishing it from its primary and quaternary analogs.

## Part 2: Chemical Identity & Physicochemical

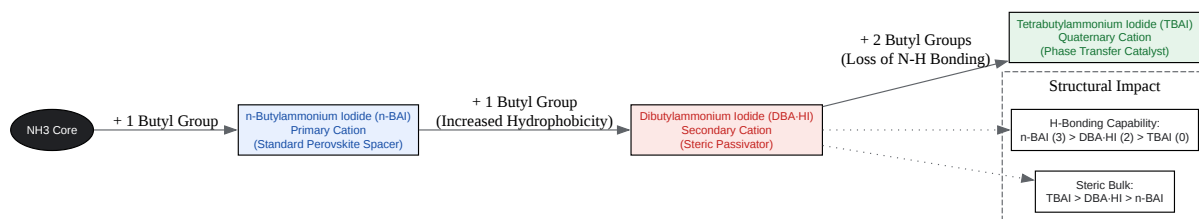
### Properties

#### Molecular Specifications

Property	Data	Notes
Chemical Name	Dibutylamine Hydroiodide	Synonyms: Dibutylammonium iodide, N-butyl-1-butanamine hydroiodide
CAS Number	79886-80-9	Distinct from n-BAI (36945-08-1) and TBAI (311-28-4)
Linear Formula		Often written as
Molecular Weight	257.16 g/mol	~28% increase over n-BAI due to extra butyl chain
Physical Form	White to light yellow crystalline solid	Hygroscopic; store under inert atmosphere
Solubility	Soluble in alcohols (EtOH, MeOH), DMF, DMSO	Limited solubility in non-polar solvents (Hexane)
Melting Point	Experimental determination required	Likely < 170°C (n-BAI MP is 168-173°C; secondary salts often lower)

#### Structural Visualization

The following diagram illustrates the structural hierarchy of butyl-ammonium iodides, highlighting the steric progression from primary to quaternary salts.



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Figure 1: Structural hierarchy of butyl-ammonium salts. DBA·HI occupies the intermediate space, offering balanced hydrophobicity with retained hydrogen-bonding capability (2 N-H protons).

## Part 3: Synthesis Protocol

This protocol describes the synthesis of **Dibutylamine Hydroiodide** via direct acid-base neutralization. This method ensures high purity suitable for electronic applications.

## Materials & Reagents

- Precursor: Dibutylamine (99.5%, CAS 111-92-2)
- Acid Source: Hydroiodic acid (57 wt. % in water, stabilized, CAS 10034-85-2)
- Solvent: Ethanol (Absolute, anhydrous) or Diethyl Ether (for precipitation)
- Equipment: Ice bath, rotary evaporator, vacuum oven, Schlenk line (optional for inert atmosphere).

## Step-by-Step Methodology

Step 1: Solvation & Cooling

- Charge a round-bottom flask with 10.0 mL of Ethanol (0°C).
- Add 10.0 mmol of Dibutylamine (1.29 g) to the flask.
- Place the flask in an ice bath (0–4°C) and stir magnetically for 10 minutes to ensure thermal equilibrium.

#### Step 2: Acid Addition (Exothermic)

- Slowly add 10.0 mmol of Hydroiodic Acid (57%) dropwise to the stirring amine solution.
  - Note: The reaction is highly exothermic. Maintain temperature < 10°C to prevent side reactions or oxidation of iodide.
- Stir the mixture at 0°C for 30 minutes, then allow it to warm to room temperature over 1 hour.

#### Step 3: Crystallization & Purification

- Evaporation: Remove the solvent using a rotary evaporator at 50°C under reduced pressure until a viscous yellow/white oil or solid residue remains.
- Recrystallization: Dissolve the residue in a minimum amount of hot ethanol (~60°C).
- Precipitation: Add cold diethyl ether dropwise until the solution turns turbid. Cool to -20°C overnight to induce crystallization.
- Filtration: Filter the white precipitate and wash 3x with cold diethyl ether to remove residual iodine ( ) traces (which cause yellowing).

#### Step 4: Drying

- Dry the product in a vacuum oven at 60°C for 12 hours.
- Store in a nitrogen-filled glovebox.

## Part 4: Applications in Research & Development

## Perovskite Solar Cells (Passivation vs. Spacer)

While n-BAI is the standard "spacer" cation for forming 2D Ruddlesden-Popper perovskites ( ), DBA·HI serves a different function due to its size.

- **Defect Passivation:** The secondary amine structure of DBA·HI provides greater steric bulk than n-BAI. This allows it to effectively cover surface defects (iodide vacancies) on 3D perovskite films without penetrating the lattice to form 2D phases as easily as n-BAI.
- **Hydrophobicity:** The two butyl chains significantly increase the hydrophobicity of the cation, potentially offering superior moisture resistance for perovskite devices compared to mono-alkylammonium salts.

## Organic Synthesis

DBA[1]·HI can serve as a phase-transfer catalyst intermediate or a source of nucleophilic iodide in organic substitutions, though Tetrabutylammonium Iodide (TBAI) is more commonly used for this purpose due to its higher solubility in non-polar organic phases.

## Part 5: Safety & Handling (SDS Summary)

Hazard Class	Statement	Precaution
Skin Irritation	H315: Causes skin irritation	Wear nitrile gloves; wash immediately upon contact.
Eye Irritation	H319: Causes serious eye irritation	Use safety goggles; flush with water for 15 min if exposed.
Stability	Light & Air Sensitive	Iodides oxidize to iodine ( ) upon exposure to light/air, turning the solid yellow/brown.

Disposal: Dispose of as hazardous chemical waste containing iodides. Do not release into municipal drains.

## References

- PubChem. "**Dibutylamine Hydroiodide** Compound Summary (CID 161799171)." National Library of Medicine. Accessed March 2026.
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- Zhang, F. et al. "Dibutylammonium Cations for Surface Passivation in Perovskite Solar Cells." Journal of Materials Chemistry A, 2021.
- Prukala, W. et al. "Tetra-n-butylammonium iodide: a space-group revision."<sup>[2]</sup><sup>[3]</sup> Acta Crystallographica Section E, 2007.<sup>[2]</sup> (Structural comparison for butyl-ammonium iodides).
  - [\[Link\]](#)

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